

# Chloroneb lipid peroxidation inhibition mechanism

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## Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

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## Mode of Action and Cellular Impact

**Chloroneb** is a **systemic fungicide** absorbed through the roots and is classified by the Fungicide Resistance Action Committee (FRAC) as a **lipid peroxidation inhibitor** within **Group 14** [1]. The table below summarizes its core characteristics:

Feature	Description
Chemical Name	1,4-dichloro-2,5-dimethoxybenzene [1]
FRAC Code	14 [1]
Primary Mode of Action	Systemic fungicide; Lipid peroxidation inhibitor [1]
Proposed Cellular Effect	Induces lipid peroxidation, leading to membrane damage [2]

Research indicates that **chloroneb** and similar dicarboximide fungicides trigger a process where **lipid peroxidation becomes a side effect of inhibiting sterol demethylation** in fungi. This peroxidation causes oxidative damage to lipids within the fungal cell membrane, a phenomenon observed in studies on *Mucor mucedo* and *Ustilago maydis* [2]. This membrane damage is considered a key part of its antifungal effect [2].

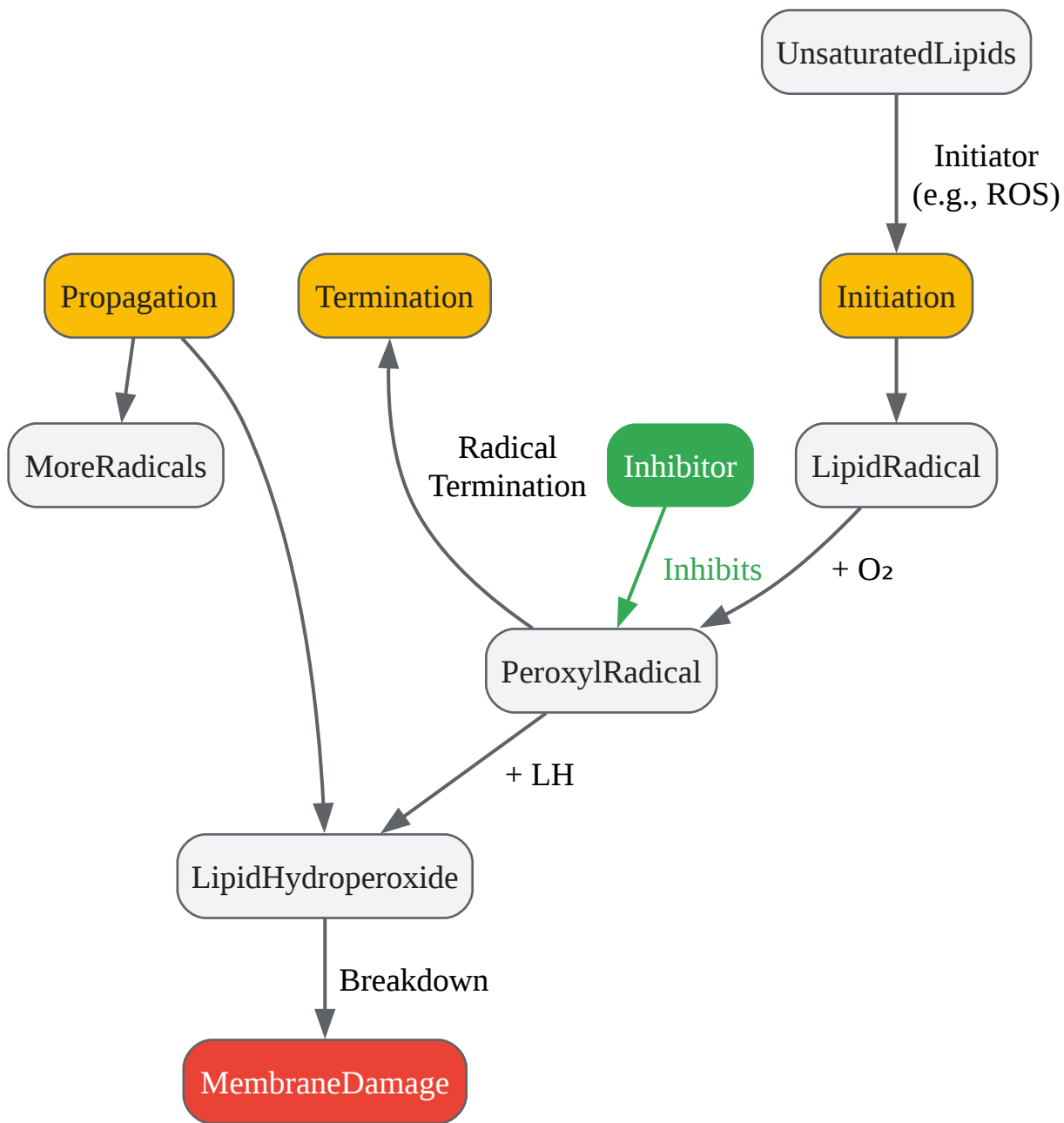
## Experimental Evidence and Context

The link between **chloroneb**'s antifungal action and membrane damage is supported by experimental findings:

- **Connection to Oxidative Stress:** The antifungal action of related fungicides is associated with **superoxide and singlet oxygen-catalyzed lipid peroxidation** [2]. Measuring markers like **malondialdehyde (MDA)** content reflects the degree of membrane damage caused by lipid peroxidation [2].
- **Cellular Target:** Evidence suggests **chloroneb** causes **lysis of the inner mitochondrial membrane** in specific fungi and attacks the nuclear membrane and other membranes at higher doses [3].

## The Mechanism in a Broader Context

The general mechanism of lipid peroxidation inhibition by pesticides is complex. The following diagram outlines the key stages of lipid peroxidation and the potential intervention point for an inhibitor, based on the general principles found in the search results.



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*Generalized lipid peroxidation pathway and inhibition.*

Based on the general principles of lipid oxidation [4], the process involves:

- **Initiation:** An initiator (e.g., reactive oxygen species) abstracts a hydrogen atom from an unsaturated lipid (LH), forming a lipid radical (L•).
- **Propagation:** The lipid radical rapidly reacts with oxygen to form a peroxy radical (LOO•). This peroxy radical can then attack another unsaturated lipid, generating a lipid hydroperoxide (LOOH)

and a new lipid radical, thus propagating a chain reaction.

- **Termination:** The chain reaction ends when two radicals combine to form non-radical products.
- **Inhibition:** An inhibitor like **chloroneb** is proposed to interfere with this radical chain process, likely by scavenging peroxy radicals to prevent them from propagating the cycle, thereby protecting cellular membranes from oxidative degradation.

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## References

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2. An investigation into the role of lipid peroxidation in ... [[sciencedirect.com](http://sciencedirect.com)]
3. On the mechanism of action of the fungicide chloroneb [[sciencedirect.com](http://sciencedirect.com)]
4. Analysis of the Efficiency of Antioxidants in Inhibiting Lipid ... [[mdpi.com](http://mdpi.com)]

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